

safety precautions and handling guidelines for 2,6-Bis(aminomethyl)phenol

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Compound of Interest

Compound Name: 2,6-Bis(aminomethyl)phenol

Cat. No.: B15370475

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An In-depth Technical Guide to the Safe Handling of 2,6-Bis(aminomethyl)phenol

This guide provides comprehensive safety precautions and handling guidelines for **2,6-Bis(aminomethyl)phenol**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's hazard profile, proper handling procedures, emergency responses, and disposal methods to ensure a safe laboratory environment.

Chemical Identification and Properties

2,6-Bis(aminomethyl)phenol is an organic compound featuring a phenol core with two aminomethyl substituents. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	683199-06-6	[1][2]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[1]
Molecular Weight	152.194 g/mol	[1]
Appearance	Varies; may be a clear solution or solid	[1]
logP	1.71020	[1]
PSA (Polar Surface Area)	72.27000 Å ²	[1]

Hazard Identification and Classification

While specific GHS classification for **2,6-Bis(aminomethyl)phenol** is not universally available, the hazards can be inferred from its structural components: a phenol group and amino groups. Phenols are known to be corrosive and toxic, capable of causing severe skin burns and systemic effects upon absorption.[3][4] Amines can also be corrosive and irritating.[5] Therefore, this compound should be handled as a hazardous substance.

Anticipated GHS Hazard Statements:

- H302: Harmful if swallowed.[5][6]
- H314: Causes severe skin burns and eye damage.[7]
- H317: May cause an allergic skin reaction.[6]
- H318: Causes serious eye damage.[7]
- H332: Harmful if inhaled.
- H373: May cause damage to organs through prolonged or repeated exposure.[8]

Anticipated GHS Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[9]

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- P405: Store locked up.[6]

Experimental Protocol: Safe Weighing and Solution Preparation

This protocol outlines the methodology for safely handling **2,6-Bis(aminomethyl)phenol** during routine laboratory procedures such as weighing and dissolving the compound.

Objective: To accurately weigh a specified amount of **2,6-Bis(aminomethyl)phenol** and prepare a stock solution while minimizing exposure risk.

Materials:

- **2,6-Bis(aminomethyl)phenol**
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beakers

- Pipettes
- Personal Protective Equipment (see Section 4)

Methodology:

- Preparation:
 - Ensure a chemical fume hood is operational and certified.
 - Designate a specific area within the fume hood for handling the compound.
 - Don all required PPE, including a lab coat, chemical splash goggles, a face shield, and double-layered gloves (e.g., nitrile inner, neoprene or butyl rubber outer).^[10]
 - Assemble all necessary equipment (balance, glassware, etc.) inside the fume hood.
- Weighing:
 - Carefully open the container of **2,6-Bis(aminomethyl)phenol** inside the fume hood.
 - Using a clean spatula, transfer the approximate amount of the solid to a tared weighing boat on the analytical balance. Avoid creating dust.^[11]
 - Record the exact weight.
 - Securely close the primary container.
- Solution Preparation:
 - Transfer the weighed solid into the volumetric flask.
 - Add a small amount of the desired solvent to the flask to dissolve the solid, swirling gently.
 - Once dissolved, add the solvent to the calibration mark.
 - Stopper the flask and invert several times to ensure a homogenous solution.
- Cleanup and Disposal:

- Clean the spatula and any contaminated surfaces with an appropriate solvent and then soap and water.
- Dispose of weighing paper, gloves, and other contaminated disposable materials in a designated hazardous waste container.[\[8\]](#)
- Wash hands thoroughly after the procedure is complete.

Exposure Controls and Personal Protection

A multi-layered approach is critical to prevent exposure.

Control Level	Specification	Rationale and Reference
Engineering Controls	Chemical Fume Hood: All handling of 2,6-Bis(aminomethyl)phenol, especially solids, must be performed in a certified chemical fume hood.	To control inhalation of dusts or vapors.[10]
Eyewash & Safety Shower: An ANSI-approved eyewash station and safety shower must be immediately accessible (<10 seconds travel time).	For immediate decontamination in case of accidental contact.[10][12]	
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear chemical splash goggles and a face shield.	To protect against splashes that could cause severe eye damage.[10][11]
Skin Protection: Wear a fully buttoned lab coat and an apron (butyl rubber or neoprene) if there is a significant splash risk.[10]	To prevent skin contact. Phenol can be absorbed through the skin and cause systemic toxicity.[3]	
Hand Protection: Wear double gloves. An inner nitrile glove with an outer, more resistant glove such as butyl rubber, neoprene, or Viton® is recommended. Change gloves immediately if contaminated. [10]	To prevent skin absorption. Viton® gloves have shown good breakthrough times for related compounds.	
Respiratory Protection: If dusts or aerosols are generated outside of a fume hood, a NIOSH-approved respirator with an organic vapor/acid gas	To prevent inhalation, which can be a primary route of exposure leading to systemic effects.[13][14]	

cartridge and a P95/P100
particulate filter is required.

First Aid Measures

Immediate and appropriate first aid is critical following any exposure to phenol-containing compounds.[3]

Exposure Route	First Aid Protocol	Reference
Skin Contact	Immediate action is crucial. Remove all contaminated clothing. Wipe the affected area immediately and repeatedly with low-molecular-weight polyethylene glycol (PEG 300 or PEG 400). If PEG is unavailable, flush with copious amounts of water from a safety shower for at least 15-30 minutes. Seek immediate medical attention.	[3] [8] [15]
Eye Contact	Immediately flush eyes with a gentle but large stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. Do not use PEG in the eyes.	[3] [16]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.	[8] [17]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention immediately.	[8]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[17\]](#)[\[18\]](#)
- Specific Hazards: The compound is combustible.[\[17\]](#) Heating may form explosive mixtures with air and can release toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[\[7\]](#)[\[12\]](#)
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[17\]](#)[\[19\]](#)

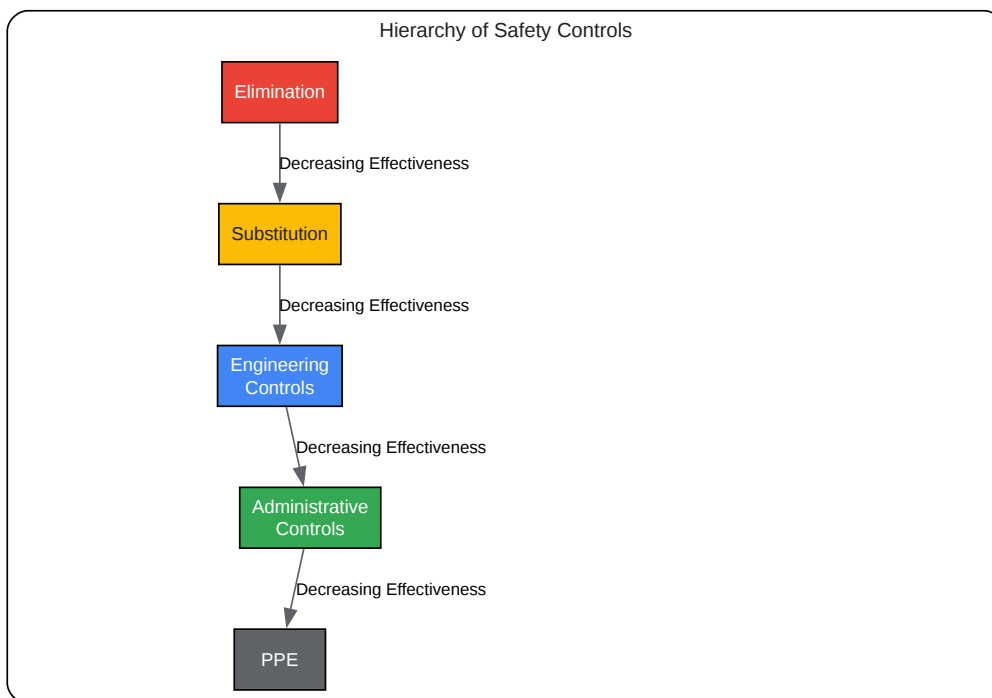
Accidental Release:

- Evacuate: Clear the area of all personnel.[\[11\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[\[11\]](#)
- Clean-up (Solid Spill): Gently sweep or vacuum the material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.[\[12\]](#)[\[17\]](#)
- Clean-up (Liquid Spill): Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.

Storage and Stability

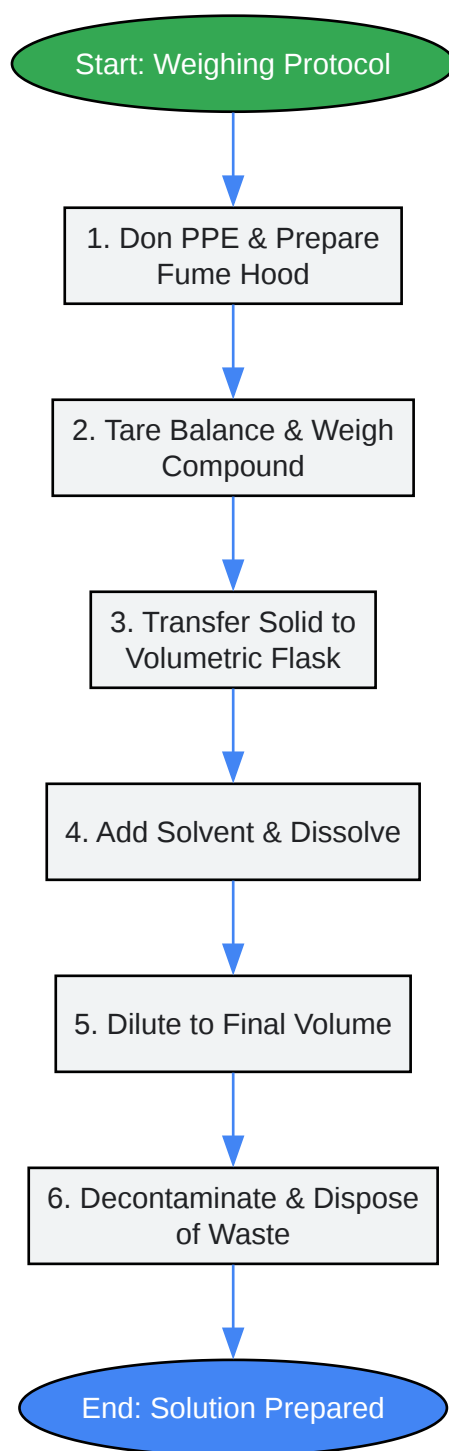
- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#) The storage area should be locked or accessible only to authorized personnel. It may be light-sensitive and should be stored protected from light.[\[10\]](#)
- Stability: The compound is stable under recommended storage conditions.[\[11\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and bases.[\[7\]](#)[\[12\]](#)[\[17\]](#)

Visualizations



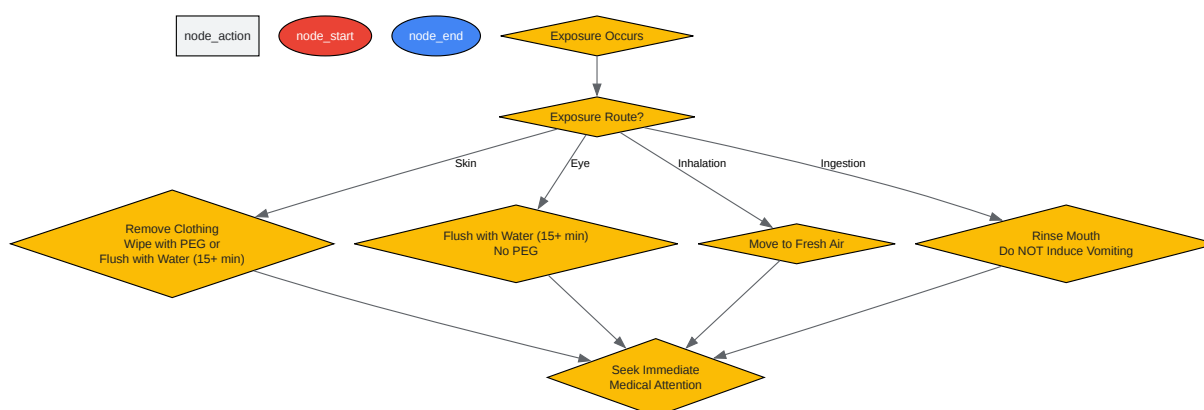
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Caption: Hierarchy of controls for managing chemical exposure risk.



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Caption: Experimental workflow for safe solution preparation.



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Caption: Decision tree for first aid response to exposure.

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